

UNC0379 TFA stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *UNC0379 TFA*

Cat. No.: *B611571*

[Get Quote](#)

UNC0379 TFA Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **UNC0379 TFA**, a selective inhibitor of the lysine methyltransferase SETD8.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing **UNC0379 TFA**?

A: **UNC0379 TFA** should be stored as a solid powder in a tightly sealed container in a dry and dark place. For long-term storage, -20°C is recommended, which should maintain stability for up to 3 years. For shorter durations, it can be stored at 4°C.

Q2: How should I prepare and store stock solutions of **UNC0379 TFA**?

A: It is recommended to prepare a concentrated stock solution in a suitable solvent such as DMSO. For long-term storage of the stock solution, it is advisable to aliquot it into single-use vials to avoid repeated freeze-thaw cycles and store them at -80°C, which can maintain stability for up to 1 year. For shorter periods, storage at -20°C for up to 6 months is also acceptable.^[1]

Q3: Is **UNC0379 TFA** sensitive to light or moisture?

A: While specific photostability and hygroscopicity data for **UNC0379 TFA** are not extensively published, general laboratory best practices for handling chemical compounds should be

followed. It is advisable to store the solid compound and its solutions protected from light. The TFA salt form may be hygroscopic, so it is important to store it in a dry environment.

Q4: How many times can I freeze and thaw a stock solution of **UNC0379 TFA**?

A: To ensure the integrity and activity of the compound, it is strongly recommended to avoid repeated freeze-thaw cycles.^[2] Upon reconstitution, the stock solution should be aliquoted into single-use volumes. If repeated use from the same stock is unavoidable, the number of freeze-thaw cycles should be minimized.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no activity of the compound in experiments.	Compound degradation due to improper storage.	Ensure the compound has been stored according to the recommended conditions (solid at -20°C, stock solutions at -80°C).
Repeated freeze-thaw cycles of the stock solution.	Prepare fresh aliquots of the stock solution. Avoid using a stock solution that has been freeze-thawed multiple times.	
Incorrect solvent or poor solubility.	Ensure the compound is fully dissolved in a compatible solvent like DMSO. Gentle warming or sonication can aid dissolution.	
Precipitation observed in the stock solution upon thawing.	Supersaturation or solvent evaporation.	Gently warm the solution and vortex to redissolve the precipitate. Ensure the vial is properly sealed to prevent solvent evaporation.
Inconsistent results between experiments.	Variability in compound concentration due to improper mixing.	Ensure the stock solution is thoroughly mixed before each use.
Degradation of the compound in the working solution.	Prepare fresh working solutions for each experiment from a frozen stock aliquot.	

Stability and Storage Conditions

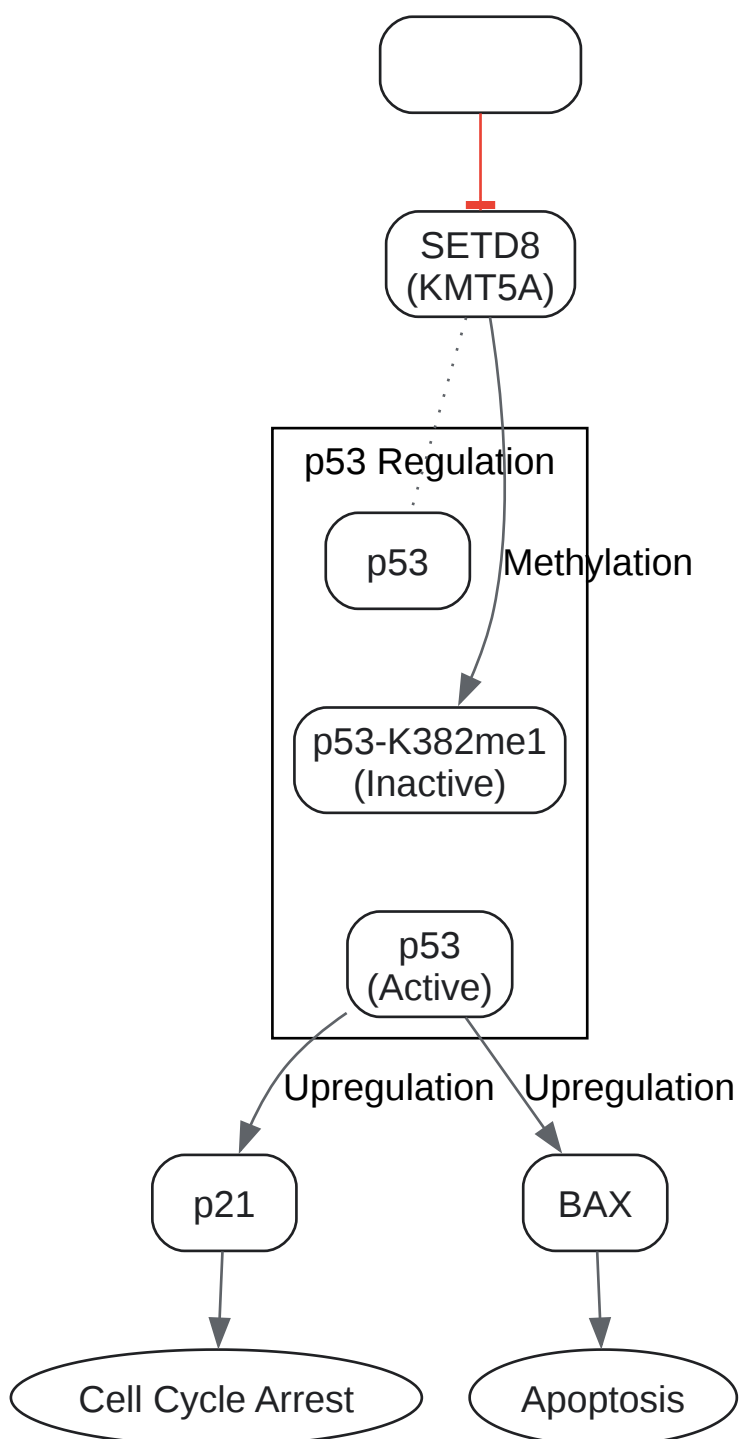
The following table summarizes the recommended storage conditions for **UNC0379 TFA** in both solid and solution forms.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	Up to 3 years	Store in a tightly sealed, light-resistant container in a dry place.
4°C	Short-term		
Stock Solution (in DMSO)	-80°C	Up to 1 year	Aliquot into single-use vials to avoid repeated freeze-thaw cycles. ^[1]
-20°C	Up to 6 months	^[1]	

Experimental Protocols

In Vitro Cell-Based Assay Protocol

This protocol provides a general workflow for treating cultured cells with **UNC0379 TFA**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. UNC0379 | Histone Methyltransferase inhibitor | SETD8 Inhibitor | CAS 1620401-82-2 | lysine methyltransferase SETD8 (KMT5A) inhibitor | Buy UNC-0379 from Supplier InvivoChem [[invivochem.com](https://www.invivochem.com)]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [UNC0379 TFA stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b611571#unc0379-tfa-stability-and-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com